

Technical Guide: Solubility Profile of 1-Adamantaneacetonitrile

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Compound of Interest

Compound Name: 1-Adamantaneacetonitrile

Cat. No.: B096368

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This technical guide provides a concise overview of the available solubility data for **1-Adamantaneacetonitrile**, a key intermediate in pharmaceutical synthesis. Due to the limited availability of precise quantitative data in publicly accessible literature, this document focuses on qualitative solubility characteristics and outlines a general experimental protocol for determining solubility.

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₇ N	[1][2]
Molecular Weight	175.27 g/mol	[3]
Appearance	White to off-white crystalline powder	[2]
Melting Point	71.5-77.5 °C	[2]

Solubility Data

Current literature and supplier specifications provide qualitative solubility information for **1-Adamantaneacetonitrile**. Quantitative data from peer-reviewed studies is not readily available.

Table 1: Qualitative Solubility of **1-Adamantaneacetonitrile**

Solvent	Solubility
Water	Sparingly soluble[3]

It is important to note that "sparingly soluble" is a general term. For more precise applications, experimental determination of solubility in aqueous and organic solvents is highly recommended.

Experimental Protocol for Solubility Determination

The following is a generalized protocol for determining the solubility of a solid organic compound like **1-Adamantaneacetonitrile**. This method can be adapted to various solvents and temperature conditions.

Materials

- **1-Adamantaneacetonitrile**
- Solvent of interest (e.g., water, ethanol, acetone, etc.)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or water bath
- Filtration apparatus (e.g., syringe filters, 0.45 µm)
- Analytical instrumentation for quantification (e.g., HPLC, GC, UV-Vis spectrophotometer)

Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **1-Adamantaneacetonitrile** to a known volume of the solvent in a sealed vial. The presence of undissolved solid is necessary to ensure saturation.

- Equilibrate the vials at a constant temperature using a shaker or water bath for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Filtration:
 - After equilibration, allow the vials to stand undisturbed for a short period to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the solution through a 0.45 µm syringe filter to remove any undissolved particles.
- Quantification:
 - Dilute the filtered, saturated solution with a suitable solvent to a concentration within the linear range of the analytical method.
 - Analyze the diluted solution using a validated analytical method (e.g., HPLC, GC) to determine the concentration of **1-Adamantaneacetonitrile**.
 - Prepare a calibration curve using standard solutions of known concentrations to accurately quantify the solute concentration in the sample.
- Calculation:
 - Calculate the solubility of **1-Adamantaneacetonitrile** in the chosen solvent at the specified temperature, typically expressed in units such as mg/mL or mol/L.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **1-Adamantaneacetonitrile**.



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